

Solubility and Basic Properties of TAK-715

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Compound Focus: Tak-715

CAS No.: 303162-79-0

Cat. No.: S548286

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The table below summarizes the fundamental physicochemical and solubility data for **TAK-715**, which is crucial for planning experiments.

Property	Value / Description
CAS Number	303162-79-0 [1] [2] [3]
Molecular Formula	C ₂₄ H ₂₁ N ₃ OS [1] [2] [3]
Molecular Weight	399.51 g/mol [1] [2] [3]
Chemical Name	N-[4-[2-Ethyl-4-(3-methylphenyl)-5-thiazolyl]-2-pyridinyl]benzamide [3] [4]
Solubility in DMSO	50-100 mM [2] [3] [5]
Solubility in Ethanol	16-50 mM [2] [5]

Experimental Protocols

Here are detailed methodologies for common experimental procedures using **TAK-715**, based on published research.

Preparation of Stock and Working Solutions

This protocol is adapted from general supplier recommendations and research applications [2] [5].

- **Materials**

- **TAK-715** powder ($\geq 98\%$ purity) [3] [4]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Absolute Ethanol (for studies tolerating lower concentrations)
- Sterile phosphate-buffered saline (PBS)
- Microcentrifuge tubes, pipettes, and a sonicator

- **Procedure for 10 mM Stock Solution in DMSO**

- **Weighing:** Accurately weigh 4.0 mg of **TAK-715** powder.
- **Dissolution:** Transfer the powder into a clean microcentrifuge tube. Add 1.0 mL of anhydrous DMSO to achieve a 10 mM stock concentration.
- **Mixing:** Vortex the mixture for 30-60 seconds. To ensure complete dissolution, briefly sonicate the tube in a water bath sonicator for 1-2 minutes.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at **-20°C or -80°C** for long-term stability [2].

- **Procedure for Working Solutions**

- **Dilution:** Thaw the stock solution on ice and dilute to the desired working concentration using a pre-warmed culture medium or buffer.
- **Critical Note:** The final concentration of DMSO in cell culture should typically be kept below **0.1% (v/v)** to minimize solvent cytotoxicity. Include a vehicle control with the same DMSO concentration in all experiments.

2. In Vitro Protocol: Inhibiting IL-1 β -Induced Effects in Nucleus Pulposus Cells

This protocol is derived from a 2023 study investigating **TAK-715**'s protective effects against intervertebral disc degeneration [6].

- **Objective:** To assess the anti-apoptotic and anti-inflammatory effects of **TAK-715**.
- **Cell Model:** Rat nucleus pulposus cells (NPCs).
- **Treatment**

- **Culture:** Maintain NPCs in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C with 5% CO₂ [6].
- **Pre-treatment:** Pre-treat cells with **1.0 μM TAK-715** for 1 hour [6].
- **Stimulation:** Stimulate the cells with **10 ng/mL of IL-1β** for 24 hours to mimic an inflammatory degeneration environment [6].
- **Downstream Analysis**
 - **Cell Viability:** Assess using a CCK-8 assay [6].
 - **Protein Expression:** Analyze the expression of cleaved caspase-3, Bcl-2, Bax, COX-2, HMGB1, collagen II, MMPs, and ADAMTS5 by Western blot [6].
 - **Gene Expression:** Quantify mRNA levels of collagen II, MMP3, MMP9, and ADAMTS5 using quantitative real-time PCR (qPCR) [6].
 - **Pathway Analysis:** Examine the phosphorylation status of p38 MAPK via Western blot to confirm target engagement [6].

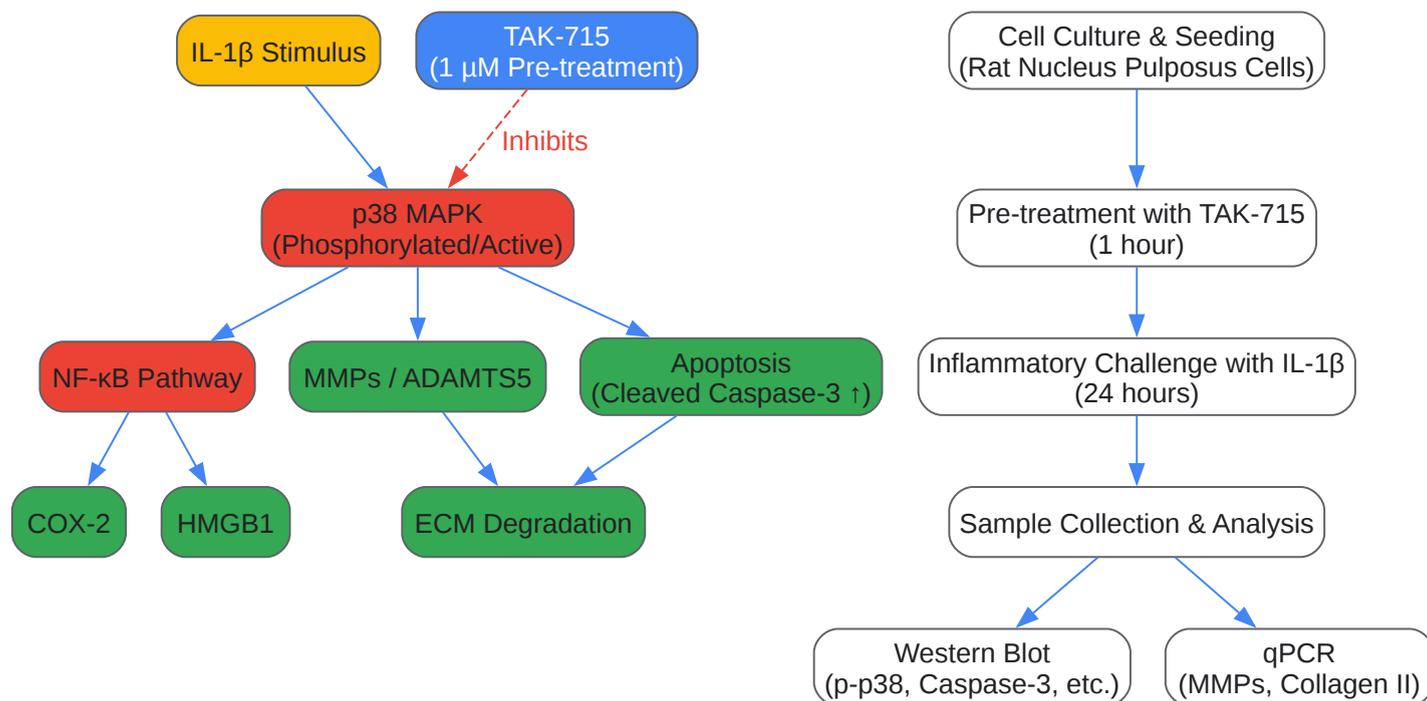
3. In Vivo Protocol: Rat Model of Adjuvant-Induced Arthritis

This protocol is based on early pharmacological studies of **TAK-715** [1] [5].

- **Objective:** To evaluate the anti-inflammatory efficacy of **TAK-715** in a live animal model.
- **Animal Model:** Adjuvant-induced arthritis (AA) in male Lewis rats [5].
- **Dosing Formulation**
 - Prepare a homogeneous suspension of **TAK-715** in a 0.5% carboxymethyl cellulose sodium salt (CMC-Na) solution. A concentration of **5 mg/mL** is typical for oral gavage [5].
- **Dosing and Administration**
 - **Dosage:** Administer **TAK-715** orally at **30 mg/kg** [5].
 - **Control:** Administer an equal volume of the vehicle (0.5% CMC-Na) to the control group.
- **Efficacy Measurement**
 - Measure the reduction in secondary paw volume as the primary indicator of anti-inflammatory efficacy [5].

Mechanism of Action and Experimental Workflow

TAK-715 is a potent, orally active inhibitor that primarily targets p38α MAPK. It also cross-reacts with and inhibits casein kinase 1 delta and epsilon (CK1δ/ε), which is responsible for its observed inhibition of Wnt/β-catenin signaling [1] [2] [7]. The following diagram illustrates its mechanism and a typical in vitro experimental workflow.



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*Diagram 1: Mechanism and in vitro workflow for **TAK-715**. **TAK-715** inhibits the activated p38 MAPK pathway, blocking downstream inflammatory and degenerative processes. The experimental steps for a typical cell-based assay are shown on the right.*

Critical Notes for Researchers

- **Solvent Choice:** DMSO is the recommended solvent for preparing high-concentration stock solutions. While ethanol can be used, its lower solubility limit makes it unsuitable for applications requiring high working concentrations [2] [5].
- **Solution Stability:** Always prepare stock solutions fresh or aliquot and store them at **-20°C or -80°C**. Avoid repeated freeze-thaw cycles to maintain stability and prevent precipitation [2].
- **Vehicle Control:** The critical importance of including a vehicle control (e.g., DMSO at the same final concentration as treated groups) in every experiment cannot be overstated, as it is essential for

attributing any observed effects to **TAK-715** and not the solvent.

- **Off-Target Effects:** Be aware that **TAK-715** is not entirely specific to p38 MAPK. Its inhibition of Wnt/ β -catenin signaling is attributed to cross-reactivity with **CK1 δ/ϵ** , not p38 inhibition [7]. This should be considered when interpreting results, especially in studies involving Wnt signaling.

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